

# An In-depth Technical Guide to the Molecular Properties of Methotrexate Hydrate

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## Compound of Interest

Compound Name: *Methotrexate Hydrate*

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This technical guide provides a comprehensive overview of the molecular weight and chemical formula of methotrexate and its hydrated forms. It includes a detailed summary of its physicochemical properties, experimental protocols for characterization, and an illustrative representation of its primary mechanism of action.

## Core Molecular Data

Methotrexate, a folate derivative, is a cornerstone of therapy in oncology and autoimmune diseases. Its efficacy and formulation are intrinsically linked to its molecular structure and hydration state. The anhydrous form of methotrexate has a precise molecular weight and formula, which are altered by the inclusion of water molecules in its crystalline structure.

Property	Anhydrous Methotrexate	Methotrexate Monohydrate	Methotrexate Trihydrate (representative)
Chemical Formula	<chem>C20H22N8O5</chem> [1][2][3][4]	<chem>C20H24N8O6</chem> [5] or <chem>C20H22N8O5 · H2O</chem> [6]	<chem>C20H22N8O5 · 3H2O</chem>
Molecular Weight	454.44 g/mol [7][8]	472.45 g/mol [6]	~508.48 g/mol [2]
CAS Number	59-05-2	133073-73-1 (for hydrate)[1][2]	Not distinctly specified
Appearance	Yellow to orange- brown crystalline powder[4]	Yellow crystalline powder[2]	Yellow crystalline powder[2]

The degree of hydration can vary, and it is crucial to characterize the specific form being used in research or formulation, as this can impact solubility, stability, and dosage calculations. The term "**methotrexate hydrate**" can refer to different states of hydration, often specified as " $xH_2O$ ".[1][3][7]

## Experimental Protocols for Characterization

Accurate determination of the molecular weight and hydration state of a methotrexate sample is critical for quality control and experimental reproducibility. The following are standard methodologies employed for this purpose.

## Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a highly sensitive and specific technique for determining the molecular weight of methotrexate and its metabolites.[9] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is considered the gold standard.[5]

Methodology:

- Sample Preparation:
  - Dissolve a precisely weighed sample of **methotrexate hydrate** in a suitable solvent, such as a mixture of methanol and acetonitrile.

- Perform a simple protein precipitation if analyzing from a biological matrix.[2]
- Further dilute the sample to a concentration within the linear range of the instrument (e.g., 5-1000 ng/mL).[2]
- Chromatographic Separation (LC):
  - Inject the prepared sample into a high-performance liquid chromatography (HPLC) system.
  - Employ a suitable column, such as a Synergi Hydro-RP column.[2]
  - Use a gradient elution program with a mobile phase consisting of ammonium formate aqueous solution with formic acid and acetonitrile.[2]
- Mass Spectrometric Detection (MS/MS):
  - The eluent from the LC system is introduced into the mass spectrometer, typically equipped with an electrospray ionization (ESI) source in positive ion mode.[2][10]
  - Monitor the transition of the parent ion to a specific product ion in multiple reaction-monitoring (MRM) mode. For methotrexate, a common transition is  $m/z$  455.1 →  $m/z$  308.0.[2]
  - The mass-to-charge ratio of the protonated molecular ion confirms the molecular weight of the anhydrous methotrexate.

## Thermogravimetric Analysis (TGA) for Hydration State Determination

TGA measures the change in mass of a sample as a function of temperature, making it an ideal method for quantifying the water of hydration.

### Methodology:

- Instrument Calibration: Calibrate the TGA instrument for temperature and mass accuracy.

- Sample Preparation: Place a small, accurately weighed amount of the **methotrexate hydrate** sample into the TGA pan.
- Thermal Program:
  - Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate, for instance, 5 °C/min.[3]
  - The temperature range should be sufficient to observe the desolvation event, typically from ambient temperature to above 150 °C.[3]
- Data Analysis:
  - The TGA thermogram will show a distinct mass loss step corresponding to the loss of water molecules.
  - The percentage of mass loss is used to calculate the number of water molecules per molecule of methotrexate. For example, a mass loss of approximately 11.11% corresponds to a trihydrate.[3][11]

## Karl Fischer Titration for Water Content Determination

Karl Fischer titration is a highly specific and accurate method for the determination of water content.

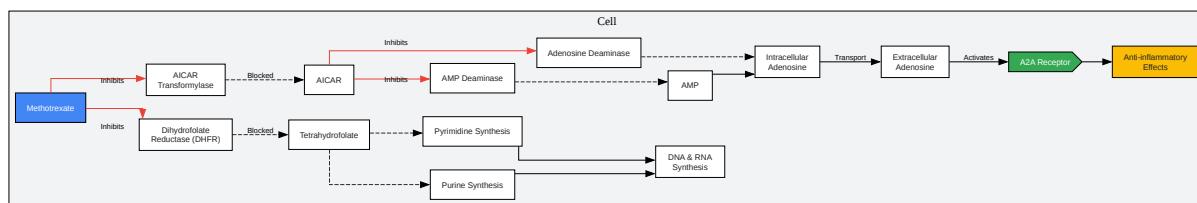
### Methodology:

- Reagent Preparation: Use commercially available Karl Fischer reagents.
- Instrument Setup:
  - Add a suitable solvent, such as methanol, to the titration vessel.
  - Titrate the solvent with the Karl Fischer reagent to a stable, anhydrous endpoint.
- Sample Analysis:
  - Accurately weigh and add the **methotrexate hydrate** sample to the titration vessel.

- Stir to dissolve or suspend the sample.
- Titrate with the Karl Fischer reagent to the electrometric endpoint.
- Calculation: The volume of titrant consumed is used to calculate the water content based on the pre-determined titer of the reagent.[12]

## Signaling Pathway of Methotrexate

Methotrexate's therapeutic effects are primarily attributed to its inhibition of dihydrofolate reductase (DHFR), which leads to the disruption of DNA and RNA synthesis.[3] Additionally, at the low doses used in autoimmune diseases, a key anti-inflammatory mechanism involves the promotion of adenosine release.[9][13]

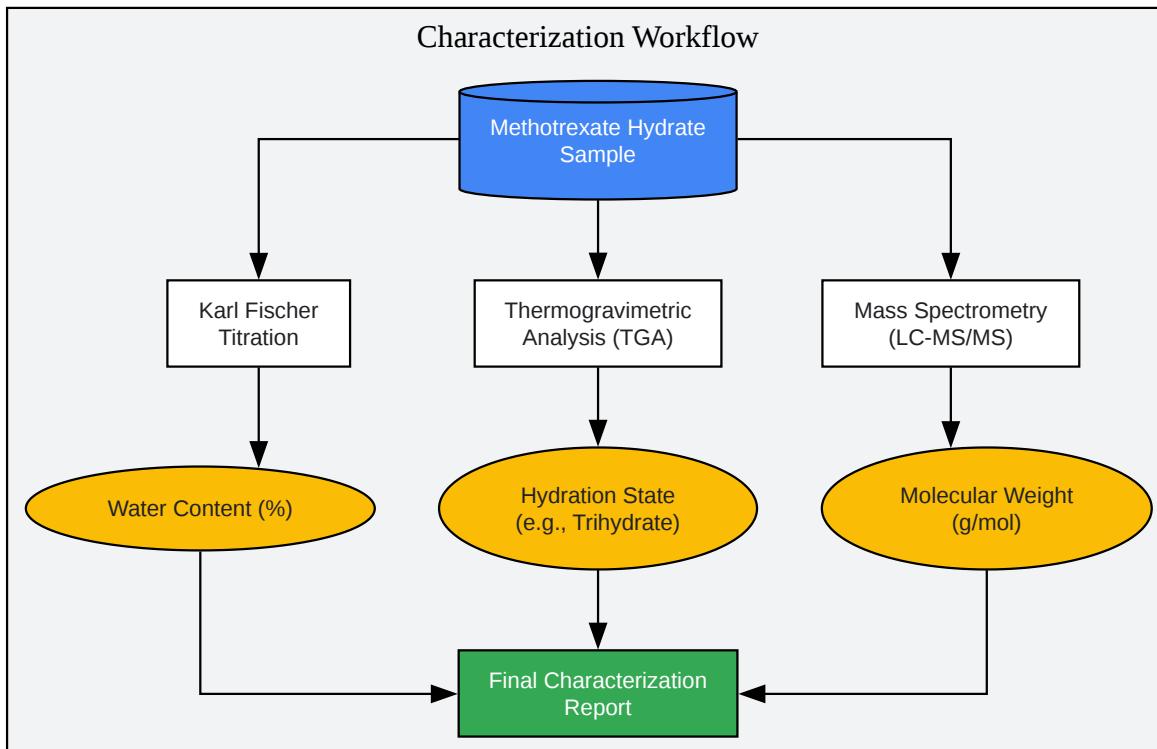


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Caption: Simplified signaling pathway of methotrexate.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the characterization of **methotrexate hydrate**.



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Caption: Workflow for **methotrexate hydrate** characterization.

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